

Handling and storage procedures for 4,4-Difluoro-2-pentanone.

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Compound of Interest

Compound Name: 4,4-Difluoro-2-pentanone

Cat. No.: B15323066

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Application Notes and Protocols for 4,4-Difluoro-2-pentanone

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **4,4-Difluoro-2-pentanone**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, these protocols are based on general best practices for handling fluorinated ketones and data from structurally similar compounds. A substance-specific risk assessment is mandatory before commencing any work.

Chemical and Physical Properties

A summary of the available quantitative data for **4,4-Difluoro-2-pentanone** and a structurally similar compound, 1-Chloro-1,1-difluoro-2,4-pentanedione, is presented below for reference.

Property	4,4-Difluoro-2-pentanone	1-Chloro-1,1-difluoro-2,4-pentanedione
Molecular Formula	C5H8F2O	C5H3ClF2O2
CAS Number	86154-50-9	2375-76-0
Hazard Statements	Data not available	Flammable liquid and vapor. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[1]
Signal Word	Data not available	Warning

Handling and Storage Protocols

1. Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment is crucial to ensure safety when handling **4,4-Difluoro-2-pentanone**. The recommended PPE includes:

- **Eye and Face Protection:** Chemical safety goggles and a face shield should be worn at all times to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, are essential. Gloves should be inspected for any signs of degradation before use.
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn to protect against skin contact.[2]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors. If ventilation is inadequate, a respirator with an appropriate organic vapor cartridge should be used.

2. Engineering Controls

- **Ventilation:** All handling of **4,4-Difluoro-2-pentanone** should be performed in a certified chemical fume hood to maintain low exposure levels.

- Safety Showers and Eyewash Stations: These should be readily accessible in the immediate work area.

3. Spill and Emergency Procedures

- Minor Spills: In the event of a small spill, absorb the material with an inert absorbent, such as vermiculite or sand. Place the contaminated material into a sealed, labeled container for proper disposal.
- Major Spills: For larger spills, evacuate the area and contact the appropriate emergency response team.
- Fire: Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Do not use a direct water jet, as it may spread the fire.

4. First Aid Measures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

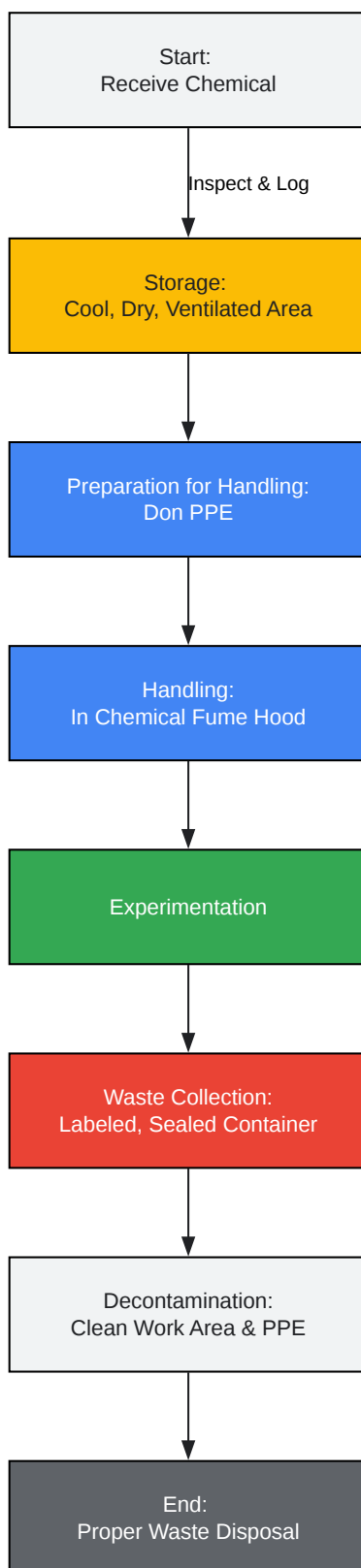
5. Storage Procedures

- Container: Store in a tightly sealed, properly labeled container.
- Temperature: Keep in a cool, dry, and well-ventilated area.
- Incompatible Materials: Store away from strong oxidizing agents, strong bases, and reducing agents.

- Ignition Sources: Keep away from heat, sparks, and open flames.[1]

Experimental Workflow

The following diagram illustrates a logical workflow for the safe handling of **4,4-Difluoro-2-pentanone** in a research setting.



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Caption: Workflow for Safe Handling of **4,4-Difluoro-2-pentanone**.

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